

Safe Disposal of 2-Isopropoxyphenol: A Step-by-Step Guide

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Compound of Interest

Compound Name: **2-Isopropoxyphenol**

Cat. No.: **B044703**

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For immediate release: This document provides comprehensive guidance on the proper disposal procedures for **2-Isopropoxyphenol** (CAS No. 4812-20-8), ensuring the safety of laboratory personnel and compliance with regulatory standards. Researchers, scientists, and drug development professionals should adhere to these protocols to minimize environmental impact and workplace hazards.

2-Isopropoxyphenol is a combustible liquid that can cause skin and serious eye irritation, as well as respiratory irritation.^{[1][2][3][4]} Proper handling and disposal are crucial to mitigate these risks. The following procedures are based on established safety protocols for hazardous chemical waste.

Hazard and Safety Summary

A summary of key safety information for **2-Isopropoxyphenol** is provided in the table below.

Property	Data	Citations
Chemical Name	2-Isopropoxyphenol	[1] [2] [5]
CAS Number	4812-20-8	[1] [2] [3] [4] [5]
Molecular Formula	C ₉ H ₁₂ O ₂	[2] [5]
GHS Hazard Statements	H227: Combustible liquid H319: Causes skin irritation H335: May cause respiratory irritation	[1] [3] [4]
Primary Hazards	Irritant	[4]
Storage	Store locked up at +20°C	[1] [5]
Required Personal Protective Equipment (PPE)	Eyeshields, Gloves (e.g., nitrile, butyl rubber, or neoprene), Type ABEK (EN14387) respirator filter	[2]

Experimental Protocol: Waste Disposal Procedure

The following step-by-step guide outlines the process for the safe disposal of **2-Isopropoxyphenol**.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Before handling the chemical waste, ensure you are wearing the appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[\[2\]](#)
- All handling of **2-Isopropoxyphenol** waste should be conducted in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of vapors.[\[1\]](#)[\[3\]](#)

2. Waste Segregation:

- Do not mix **2-Isopropoxyphenol** waste with other waste streams.[\[6\]](#) It should be collected as a separate hazardous waste.

- Specifically, keep it separate from non-halogenated and halogenated solvent wastes unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
[\[7\]](#)

3. Container Selection:

- Use a designated, leak-proof, and chemically compatible container for collecting **2-Isopropoxyphenol** waste.[\[6\]](#)[\[8\]](#)
- The original container, if in good condition, or a new container made of glass or high-density polyethylene is recommended.[\[6\]](#)[\[8\]](#)
- The container must have a secure, tight-fitting cap to prevent spills and evaporation.[\[6\]](#)[\[8\]](#)

4. Waste Labeling:

- Clearly label the waste container with the words "HAZARDOUS WASTE".[\[6\]](#)[\[7\]](#)
- The label must also include the full chemical name, "**2-Isopropoxyphenol**," and the approximate concentration and volume.[\[6\]](#)[\[7\]](#) Do not use abbreviations or chemical formulas.
[\[7\]](#)
- Indicate the date when the waste was first added to the container (accumulation start date).
[\[7\]](#)

5. Waste Accumulation and Storage:

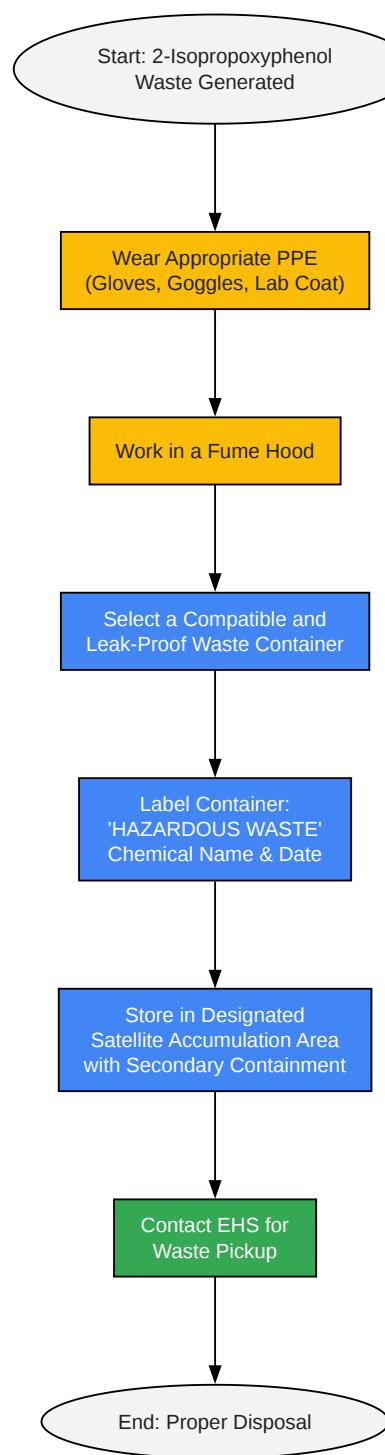
- Store the sealed waste container in a designated satellite accumulation area (SAA) within the laboratory.[\[6\]](#)
- The SAA must be at or near the point of generation and under the control of the laboratory personnel.[\[6\]](#)
- Ensure secondary containment is used for the stored waste container to catch any potential leaks.[\[8\]](#)

6. Disposal Request:

- Once the waste container is full or ready for disposal, contact your institution's EHS department to arrange for a pickup.[6][8]
- Follow your institution's specific procedures for requesting a hazardous waste pickup, which may involve submitting an online form.[6][8]
- Do not dispose of **2-Isopropoxyphenol** down the drain or in regular trash.[3][7]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Isopropoxyphenol**.



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Caption: Workflow for the proper disposal of **2-Isopropoxyphenol**.

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